

Application Notes and Protocols for the Ethoxylation of Amines

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Compound of Interest

Compound Name: ETHOXY(ETHYL)AMINE

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These application notes provide a comprehensive overview and detailed protocols for the experimental setup of amine ethoxylation, a crucial reaction for synthesizing non-ionic surfactants and other valuable chemical intermediates.

Introduction

Ethoxylation is a chemical process where ethylene oxide is added to a substrate, in this case, an amine. The reaction results in the formation of a polyether chain attached to the nitrogen atom, significantly altering the physicochemical properties of the parent amine. Primary and secondary amines can be ethoxylated to produce a variety of commercially important products. [1] Fatty amine ethoxylates, for instance, are widely used as emulsifiers, wetting agents, dispersants, and antistatic agents in various industries, including agriculture, textiles, and personal care.[2]

The reaction is typically carried out at elevated temperatures and pressures in the presence of a catalyst. The degree of ethoxylation, which is the average number of ethylene oxide units added per amine molecule, can be controlled by the reaction conditions and stoichiometry of the reactants.

Reaction Mechanism and Kinetics

The ethoxylation of a primary amine proceeds in a stepwise manner. The initial reaction involves the nucleophilic attack of the amine's lone pair of electrons on one of the carbon atoms of the ethylene oxide ring, leading to ring-opening and the formation of a primary alcohol. This is followed by the ethoxylation of the newly formed hydroxyl group. The process is autocatalytic and highly exothermic ($\Delta H \approx -92 \text{ kJ/mol}$ of ethylene oxide reacted), necessitating careful temperature control to prevent runaway reactions.^[3]

Catalysts:

- **Base Catalysts:** Alkali metal hydroxides, such as potassium hydroxide (KOH) and sodium hydroxide (NaOH), are common catalysts.^[3] They deprotonate the amine or the growing polyether chain, increasing its nucleophilicity.
- **Acid Catalysts:** Lewis acids like boron trifluoride can also be used.^[4] Acid-catalyzed reactions often result in a narrower distribution of ethoxylates.
- **Amphoteric Catalysts:** Organic compounds with an amphoteric structure can also be employed as catalysts.

The choice of catalyst influences the reaction rate, the distribution of ethoxylation products (homolog distribution), and the formation of byproducts.

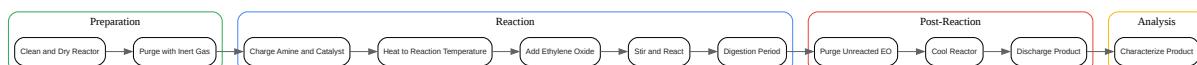
Experimental Setup and General Procedure

The ethoxylation of amines is typically performed in a stirred autoclave reactor capable of handling elevated pressures and temperatures. The reactor should be equipped with a system for the controlled addition of ethylene oxide, a temperature control unit (heating mantle and cooling coils), a pressure gauge, a stirrer, and an inert gas supply (e.g., nitrogen) for purging.

A general experimental workflow is as follows:

- **Reactor Preparation:** The reactor is thoroughly cleaned, dried, and purged with an inert gas to remove air and moisture.
- **Amine and Catalyst Charging:** The amine substrate and the catalyst are charged into the reactor.

- **Inerting and Heating:** The reactor is sealed, purged again with inert gas, and heated to the desired reaction temperature.
- **Ethylene Oxide Addition:** Ethylene oxide is fed into the reactor at a controlled rate while maintaining the desired temperature and pressure.
- **Reaction:** The reaction mixture is stirred at the set temperature until the desired amount of ethylene oxide has been consumed, which can be monitored by the pressure drop in the reactor.
- **Digestion and Purging:** After the ethylene oxide addition is complete, the reaction mixture is typically held at the reaction temperature for a "digestion" period to ensure complete reaction. The reactor is then purged with an inert gas to remove any unreacted ethylene oxide.
- **Cooling and Discharge:** The reactor is cooled down, and the product is discharged.
- **Analysis:** The product is analyzed to determine its properties, such as the degree of ethoxylation and the distribution of homologs.



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Fig. 1: General experimental workflow for the ethoxylation of amines.

Detailed Experimental Protocols

The following are example protocols for the ethoxylation of different fatty amines. Safety Precautions are paramount and must be strictly followed (see Section 7).

Protocol 1: Ethoxylation of Tallow Amine (Two-Stage Process)

This protocol is adapted from a patented process and is designed to produce ethoxylated tallow amine with a peaked distribution.

Materials:

- Tallow amine
- Ethylene oxide
- Barium hydroxide (catalyst)
- Nitrogen gas (high purity)
- Stirred autoclave reactor with appropriate safety features

Procedure:

Stage 1: Non-catalyzed Ethoxylation

- Charge a known amount of tallow amine into the autoclave.
- Seal the reactor and purge thoroughly with nitrogen to remove any air.
- Heat the reactor to 160-190°C.
- Introduce 2 moles of ethylene oxide per mole of tallow amine into the reactor at a controlled rate, maintaining the temperature and a pressure of 40-90 psig.[\[5\]](#)
- After the addition is complete, allow the reaction to proceed for a digestion period of 30 minutes.[\[5\]](#)
- Cool the reactor to 110°C and take a sample for analysis to confirm the formation of the N,N-bis-(2-hydroxyethyl) tallow amine intermediate. The Total Amine Value (TAV) should be approximately 2.86 meq/g.[\[5\]](#)

Stage 2: Catalyzed Ethoxylation

- To the intermediate from Stage 1, add barium hydroxide (e.g., 3 g for a specific batch size, catalyst amount should be optimized).[5]
- Purge the reactor with nitrogen and heat to 135°C for 30 minutes under a nitrogen purge to remove moisture.[5]
- Increase the temperature to 150°C.
- Introduce the desired amount of ethylene oxide (e.g., for a total of 5 moles of EO, add 3 more moles in this stage) over a period of about 20 minutes, maintaining the temperature between 160-170°C.[5]
- After the addition, allow a 30-minute digestion period.[5]
- Purge the reactor with nitrogen to remove any unreacted ethylene oxide.
- Cool the reactor to 50°C and discharge the final product.[5]

Protocol 2: Acid-Catalyzed Ethoxylation of a Primary Amine

This protocol aims to reduce the formation of undesirable byproducts by adding an acid before ethoxylation.

Materials:

- Primary amine (e.g., oleylamine, coco amine)
- Ethylene oxide
- Acid catalyst (e.g., phosphoric acid, acetic acid)
- Nitrogen gas (high purity)
- Stirred autoclave reactor

Procedure:

- Charge the primary amine into the autoclave.
- Add the acid catalyst to the amine. The amount of acid can range from 0.001 to 5 weight percent based on the total weight of the reaction mixture.
- Seal the reactor and purge with nitrogen.
- Heat the reaction mixture to the desired temperature (e.g., below 250°C).
- Introduce ethylene oxide at a controlled rate. The molar ratio of ethylene oxide to the NH bonds of the amine is typically between 0.5 to 1.1.
- Maintain the reaction temperature and pressure until the desired degree of ethoxylation is achieved.
- Follow the post-reaction procedures as described in the general workflow (digestion, purging, cooling, and discharge).

Data Presentation

The following tables summarize typical quantitative data obtained from amine ethoxylation experiments.

Table 1: Ethoxylation of Tallow Amine with Different Catalysts and Moles of Ethylene Oxide

Parameter	Stage 1 (Non-catalyzed)	Stage 2 (Barium Hydroxide Catalyst)	Stage 2 (Strontium Hydroxide Catalyst)
Starting Material	Tallow Amine	Intermediate from Stage 1	Intermediate from Stage 1
Moles of EO added	2.0	3.0 (Total 5.0)	7.9 (Total 9.9)
Reaction Temp (°C)	160-190	160-170	160-170
Final Total Amine Value (meq/g)	2.86	2.08	1.44
Byproduct: Dioxane (ppm)	-	~150	~150
Byproduct: EGDS (%)	-	~2.5	~3.5

Data adapted from US Patent 8,049,039 B2.[5]

Table 2: Comparison of Ethoxylation of a C12-14 Primary Alcohol with Different Catalysts

Catalyst	Reaction Temp (°C)	EO/Substrate Ratio (achieved)	Unreacted Alcohol (%)	PEG Byproduct (%)
KOH	180	2.8	3.7	10.2
NaOH	180	2.7	4.8	12.5
Mg(ClO ₄) ₂	198	2.1	3.3	2.4
SnCl ₄	195	2.2	1.4	5.1

Note: Data for alcohol ethoxylation is presented here as a reference for catalyst performance, as detailed quantitative data for amine ethoxylation with various catalysts is less commonly published in open literature.

Characterization of Ethoxylated Amines

The resulting ethoxylated amine is a mixture of oligomers with varying lengths of the poly(ethylene oxide) chain. Several analytical techniques are used to characterize the product:

- Total Amine Value (TAV): This titration method determines the amount of amine present and can be used to calculate the average molecular weight and the degree of ethoxylation.
- High-Performance Liquid Chromatography (HPLC): HPLC can be used to separate the different oligomers and determine the homolog distribution.
- Gas Chromatography (GC): GC is often used to analyze for volatile byproducts such as dioxane.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR can provide detailed structural information and help determine the average number of ethoxy units.
- Matrix-Assisted Laser Desorption/Ionization Time-of-Flight (MALDI-TOF) Mass Spectrometry: This technique is excellent for determining the molecular weight distribution of the polymer.

Safety Precautions

Ethylene oxide is a highly hazardous substance and requires strict safety protocols.

- Toxicity: Ethylene oxide is a carcinogen, mutagen, and reproductive toxin. It is also a severe irritant to the eyes, skin, and respiratory tract.
- Flammability and Explosivity: Ethylene oxide is extremely flammable and can form explosive mixtures with air.
- Reactivity: It can undergo explosive polymerization, especially in the presence of acids, bases, or high temperatures.

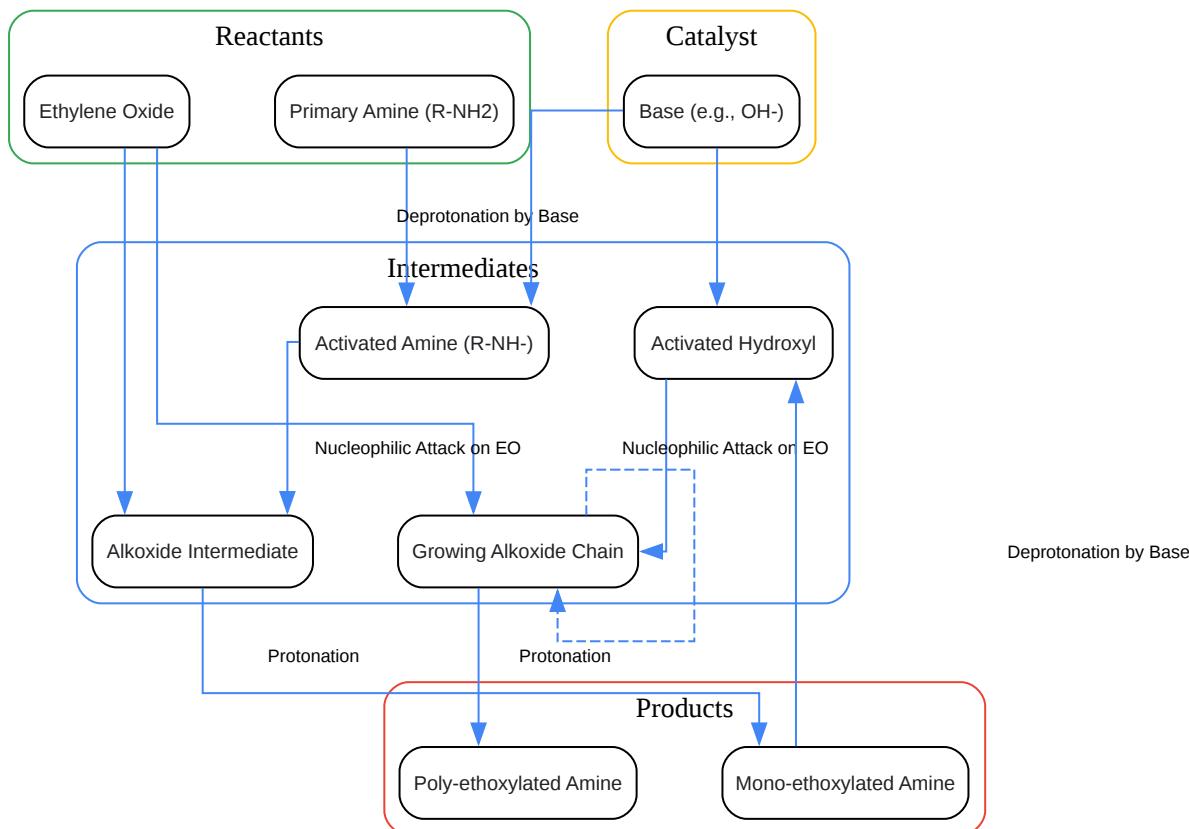
Mandatory Safety Measures:

- All work with ethylene oxide must be conducted in a well-ventilated fume hood or a dedicated, enclosed system.
- Personal Protective Equipment (PPE) is mandatory:

- Gloves: Butyl rubber or SilverShield® gloves are recommended.
- Eye Protection: Chemical splash goggles and a face shield are essential.
- Lab Coat: A flame-resistant lab coat should be worn.
- An emergency plan must be in place, and all personnel must be trained in emergency procedures.
- Ethylene oxide cylinders must be stored in a cool, well-ventilated area, away from heat and ignition sources.
- The reaction is highly exothermic; a reliable cooling system must be in place to prevent thermal runaway.
- The reactor must be properly grounded to prevent static discharge.

Signaling Pathways and Logical Relationships

The following diagram illustrates the fundamental reaction mechanism for the base-catalyzed ethoxylation of a primary amine.



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Fig. 2: Base-catalyzed ethoxylation of a primary amine.

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